

A Comparative Cost-Performance Analysis of Disperse Orange 30 in Textile Dyeing

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Compound of Interest

Compound Name: Disperse Orange 30

CAS No.: 39328-03-5

Cat. No.: B15552613

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In the competitive landscape of textile dyeing, achieving optimal coloristic properties at a favorable cost is a primary objective for researchers and dyeing professionals. This guide provides a comprehensive cost-performance analysis of **Disperse Orange 30** against common alternatives—Disperse Orange 25, Disperse Orange 31, and Disperse Orange 44—for dyeing polyester fabrics. The comparison is based on publicly available technical data and pricing information to assist in making informed decisions for textile applications.

Executive Summary

Disperse Orange 30 emerges as a well-balanced and cost-effective option for dyeing polyester, offering excellent light and sublimation fastness. While alternatives like Disperse Orange 25 and Disperse Orange 44 present comparable performance in many respects, their cost-effectiveness can vary based on the supplier and market conditions. Disperse Orange 31, while a viable alternative, generally exhibits lower light fastness, which may limit its use in applications requiring high durability to light exposure. The selection of the most suitable dye will ultimately depend on the specific performance requirements of the final textile product balanced against economic considerations.

Cost Analysis

The cost of disperse dyes can fluctuate based on raw material prices, manufacturing processes, and supplier margins. The following table summarizes the approximate price ranges for **Disperse Orange 30** and its alternatives, gathered from various international and domestic suppliers. It is important to note that these prices are indicative and can vary based on order volume and supplier.

Dye Name	C.I. Name	CAS Number	Approximate Price (USD/kg)	Approximate Price (INR/kg)
Disperse Orange 30	Disperse Orange 30	12223-23-3	\$2.50 - \$15.00[1] [2]	₹160 - ₹450[3][4]
Disperse Orange 25	Disperse Orange 25	31482-56-1	\$2.00 - \$4.50[5]	₹300 - ₹430
Disperse Orange 31	Disperse Orange 31	61968-38-5	N/A	N/A
Disperse Orange 44	Disperse Orange 44	12223-26-6	\$2.50 - \$6.00[6]	N/A

Performance Comparison

The performance of a disperse dye is critically evaluated based on its fastness properties and dyeing efficiency, often quantified by the color strength (K/S value). The following sections detail the comparative performance of **Disperse Orange 30** and its alternatives.

Fastness Properties

Fastness properties determine the durability of the color on the textile material when exposed to various environmental factors. The table below provides a comparison of the key fastness ratings for the selected dyes on polyester fabric. The ratings are based on a scale of 1 to 5 (or 1 to 8 for lightfastness on the blue wool scale), where a higher number indicates better fastness.

Dye Name	Lightfastness (ISO 105-B02)	Washing Fastness (Polyester) (ISO 105-C06)	Sublimation Fastness (ISO 105-P01)
Disperse Orange 30	7[7]	5[7]	4-5[7][8]
Disperse Orange 25	5[9]	4-5[9]	4[9]
Disperse Orange 31	5-6[10]	4-5[10]	4-5[11]
Disperse Orange 44	5-6[12]	4-5[13]	4-5[14]

From the data, **Disperse Orange 30** exhibits superior lightfastness compared to the alternatives. All the compared dyes show excellent washing fastness on polyester. The sublimation fastness of **Disperse Orange 30** is also very good and comparable to Disperse Orange 31 and 44, while slightly better than Disperse Orange 25.

Dyeing Performance (K/S Value)

The color strength, or K/S value, is a crucial parameter for evaluating the dyeing efficiency of a dye. It is calculated using the Kubelka-Munk equation and is proportional to the concentration of the dye on the fabric. While a direct comparative study under identical conditions is not available in the public domain, the general expectation for disperse dyes is that higher K/S values are achievable with optimized dyeing conditions. Factors such as dyeing temperature, time, pH, and the use of dispersing agents significantly influence the K/S value[15][16]. For a true comparison, it is recommended to conduct in-house experimental trials under the specific processing conditions of the intended application.

Experimental Protocols

To ensure accurate and reproducible comparative analysis, standardized experimental protocols for dyeing and fastness testing are essential.

High-Temperature Exhaust Dyeing of Polyester

This method is commonly used for dyeing polyester with disperse dyes to achieve good dye penetration and fastness properties.

Materials and Equipment:

- High-temperature, high-pressure (HTHP) dyeing machine
- Polyester fabric (scoured and bleached)
- Disperse dye (**Disperse Orange 30** or alternative)
- Dispersing agent
- Acetic acid (to maintain pH)
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)

Procedure:

- **Dye Bath Preparation:** Prepare the dyebath with water, dispersing agent, and acetic acid to achieve a pH of 4.5-5.5.
- **Dye Dispersion:** Make a paste of the disperse dye with a small amount of water and dispersing agent before adding it to the dyebath.
- **Dyeing:** Introduce the polyester fabric into the dyebath at 60°C. Raise the temperature to 130°C at a rate of 1-2°C/min and hold for 45-60 minutes.
- **Cooling and Rinsing:** Cool the dyebath to 70°C and rinse the fabric.
- **Reduction Clearing:** Treat the dyed fabric in a fresh bath with sodium hydrosulfite and sodium hydroxide at 70-80°C for 15-20 minutes to remove surface dye.
- **Final Rinsing and Drying:** Rinse the fabric thoroughly with hot and cold water, and then dry.

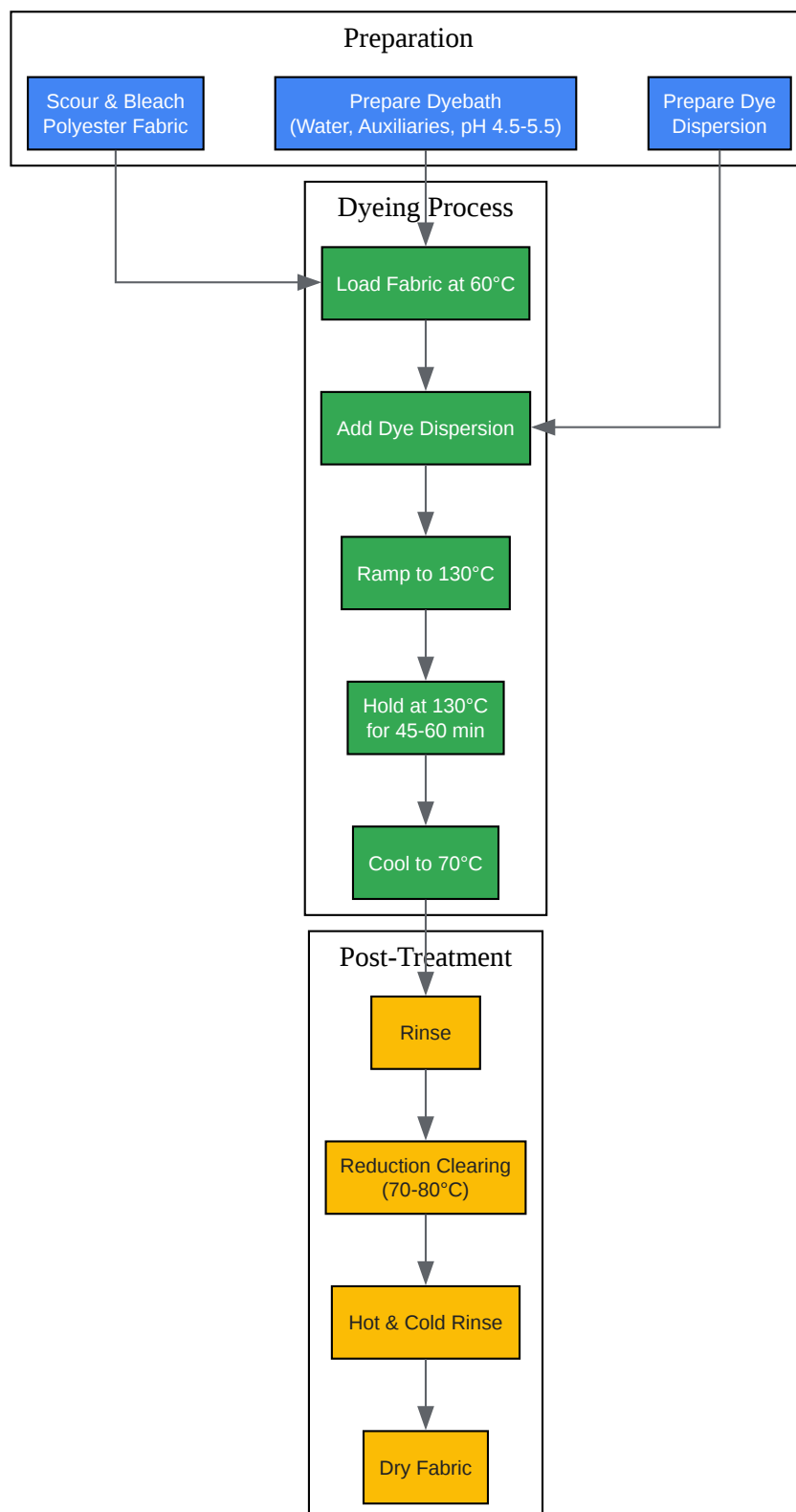
Fastness Testing Protocols

- **Lightfastness (ISO 105-B02):** Expose the dyed fabric specimens to a xenon-arc lamp under specified conditions of temperature and humidity. The change in color is assessed against the blue wool scale (1-8).

- **Washing Fastness (ISO 105-C06):** Agitate a specimen of the dyed fabric in contact with a multi-fiber adjacent fabric in a soap solution under specified conditions of time and temperature. The change in color of the specimen and the staining of the adjacent fabric are assessed using grey scales.
- **Sublimation Fastness (ISO 105-P01):** Place a specimen of the dyed fabric between two pieces of undyed polyester fabric and subject it to a specified temperature and pressure for a set time using a heat press. The degree of staining on the undyed fabric is assessed using a grey scale.

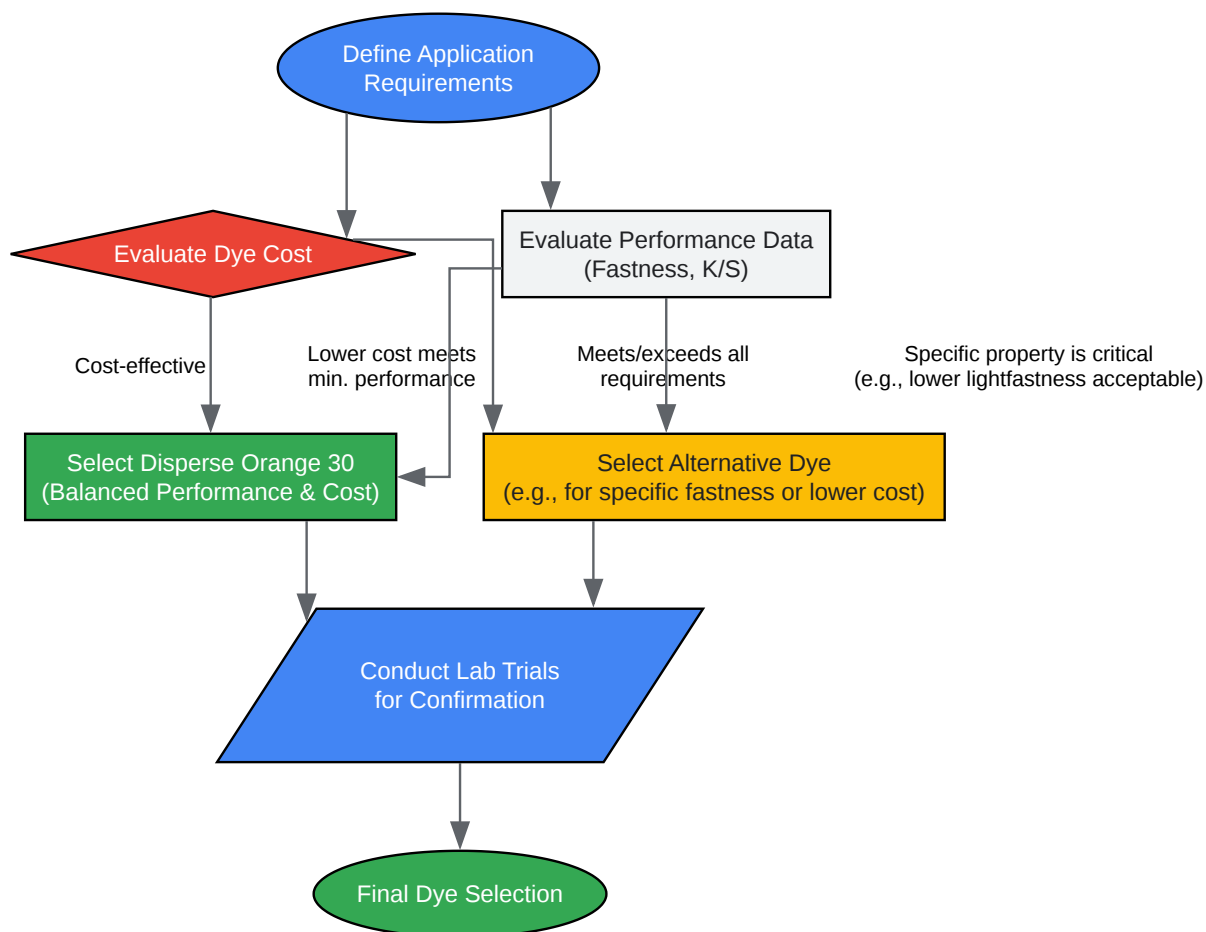
Visualization of Experimental and Logical Workflows

To further clarify the processes involved, the following diagrams illustrate the experimental workflow for polyester dyeing and a logical decision-making process for dye selection.



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Experimental workflow for high-temperature exhaust dyeing of polyester.



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Logical decision-making process for selecting an orange disperse dye.

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